

Personal protective equipment for handling Vidofludimus

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Compound of Interest

Compound Name: Vidofludimus

Cat. No.: B1631139

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Essential Safety and Handling Guide for Vidofludimus

Vidofludimus is an investigational small molecule inhibitor of dihydroorotate dehydrogenase (DHODH) with potential anti-inflammatory and immunomodulating properties.[1] As a potent compound, adherence to strict safety protocols is imperative to ensure the well-being of laboratory personnel and to prevent environmental contamination. This guide provides comprehensive, step-by-step procedures for the safe handling, storage, and disposal of **Vidofludimus** in a research and development setting.

Hazard Identification and Classification

According to the Material Safety Data Sheet (MSDS), **Vidofludimus** is classified with the following hazards:

- Acute Oral Toxicity (Category 4): Harmful if swallowed.[2]
- Acute and Chronic Aquatic Toxicity (Category 1): Very toxic to aquatic life with long-lasting effects.[2]

It is crucial to avoid inhalation, ingestion, and direct contact with skin and eyes.[2]

Personal Protective Equipment (PPE) and Engineering Controls

The handling of potent compounds like **Vidofludimus** necessitates a multi-layered approach to safety, combining appropriate PPE with robust engineering controls.

Required Personal Protective Equipment

All personnel must be trained in the proper use of the following PPE before handling

Vidofludimus:[\[3\]](#)[\[4\]](#)

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) should be worn at all times. It is recommended to use double gloves, with the outer pair being disposed of immediately after handling the compound.
- **Eye Protection:** ANSI Z87.1 compliant safety glasses with side shields are the minimum requirement.[\[5\]](#) For procedures with a risk of splashing, chemical splash goggles or a face shield should be used.
- **Lab Coat:** A clean, buttoned lab coat, preferably a disposable one made of a protective material like Tyvek®, should be worn to protect against skin contact.[\[6\]](#)
- **Respiratory Protection:** For procedures that may generate dust or aerosols, such as weighing or preparing solutions, a NIOSH-approved respirator is necessary. An N95 respirator may be sufficient for small quantities, while a powered air-purifying respirator (PAPR) may be required for larger amounts or in case of insufficient ventilation.[\[7\]](#)[\[8\]](#)

Engineering Controls

Engineering controls are the primary means of minimizing exposure to hazardous substances.

- **Chemical Fume Hood:** All manipulations of solid **Vidofludimus** and concentrated solutions should be performed in a certified chemical fume hood to prevent the inhalation of dust or vapors.[\[3\]](#)
- **Ventilation:** The laboratory should have a well-maintained ventilation system that ensures a negative pressure environment, preventing the escape of contaminants.

Standard Operating Procedures for Vidofludimus

A clear and detailed workflow is essential for the safe handling of **Vidofludimus** from receipt to disposal.

Receiving and Storage

- Upon receipt, visually inspect the container for any damage or leaks.
- The container should be dated upon arrival and again when opened.[9]
- Store **Vidofludimus** in a tightly sealed container in a cool, well-ventilated area, away from direct sunlight and sources of ignition.[2]
- The recommended storage temperature for the powder form is -20°C, and for solutions in solvent is -80°C.[2]

Preparation and Weighing

- Perform all weighing operations within a chemical fume hood or a containment glove box.
- Use dedicated, clearly labeled equipment (spatulas, weigh boats, etc.) for handling **Vidofludimus**.
- Clean all equipment thoroughly after use.

Experimental Use

- Handle all solutions and experimental setups within a chemical fume hood.
- Avoid the formation of aerosols.
- Do not eat, drink, or smoke in the laboratory where **Vidofludimus** is being handled.[2]
- Wash hands thoroughly after handling the compound, even if gloves were worn.[2]

Spill Management

- In case of a spill, evacuate the area and prevent others from entering.

- Wear appropriate PPE, including respiratory protection, before attempting to clean the spill.
- For small spills of solid material, gently cover with a damp paper towel to avoid raising dust, then carefully scoop into a sealed container for disposal.
- For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
- Thoroughly decontaminate the spill area with an appropriate solvent, followed by soap and water.

Disposal

- All waste contaminated with **Vidofludimus**, including empty containers, used PPE, and spill cleanup materials, must be disposed of as hazardous waste.
- Dispose of contents and containers to an approved waste disposal plant.[\[2\]](#)
- Do not dispose of **Vidofludimus** down the drain, as it is very toxic to aquatic life.[\[2\]](#)

First Aid Measures

In the event of exposure, immediate action is critical.

- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, holding the eyelids open. Seek prompt medical attention.[\[2\]](#)
- Skin Contact: Remove contaminated clothing and rinse the affected skin area thoroughly with water. If irritation persists, seek medical attention.[\[2\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, provide respiratory support. Seek immediate medical attention.[\[2\]](#)
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water and call a poison center or physician immediately.[\[2\]](#)

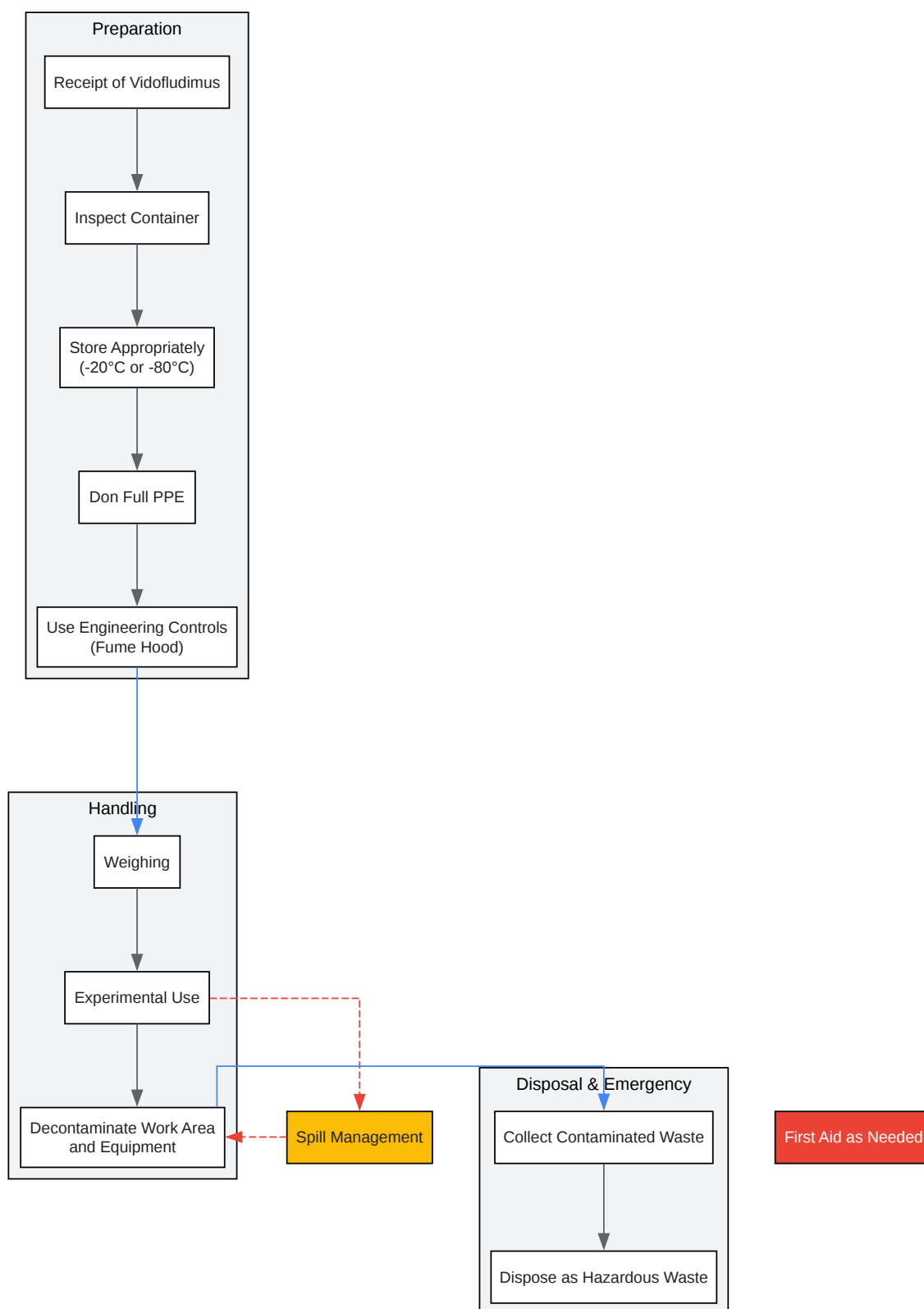
Quantitative Data for Vidofludimus

The following table summarizes the key quantitative information for **Vidofludimus**.

Property	Value	Reference
Chemical Formula	C ₂₀ H ₁₈ FNO ₄	[2]
Molecular Weight	355.36 g/mol	[2]
CAS Number	717824-30-1	[2]
Storage Temperature	-20°C (powder), -80°C (in solvent)	[2]

Safe Handling Workflow for Vidofludimus

The following diagram illustrates the logical workflow for the safe handling of **Vidofludimus** in a laboratory setting.



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Caption: Workflow for the safe handling of **Vidofludimus**.

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